

Safety, handling, and storage guidelines for 2-(Dimethylamino)benzaldehyde

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Compound of Interest

Compound Name: 2-(Dimethylamino)benzaldehyde

Cat. No.: B1293426

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An In-Depth Technical Guide to the Safe Handling and Storage of 2-(Dimethylamino)benzaldehyde

This guide provides comprehensive safety, handling, and storage protocols for **2-(Dimethylamino)benzaldehyde** (CAS No. 579-72-6), a crucial reagent in various chemical syntheses and analytical applications, including its use in Ehrlich's reagent. The information herein is synthesized from authoritative safety data sheets and chemical handling standards, designed to empower researchers, scientists, and drug development professionals with the knowledge to mitigate risks and ensure laboratory safety. The causality behind each procedural recommendation is explained to foster a deeper understanding of chemical safety principles.

Core Hazard Profile & Chemical Identity

Understanding the intrinsic properties and hazards of a chemical is the foundation of safe laboratory practice. **2-(Dimethylamino)benzaldehyde** is an organic compound that requires careful handling due to its irritant properties and potential for harm upon exposure.

GHS Hazard Identification

The Globally Harmonized System (GHS) provides a universal framework for classifying the hazards of chemical products. **2-(Dimethylamino)benzaldehyde** is consistently classified with the following hazards.^{[1][2][3]}

Hazard Class	GHS Code	Description	Causality & Implication
Acute Toxicity, Oral	H302	Harmful if swallowed. [4]	Ingestion can lead to systemic toxicity. The molecule's structure allows it to interfere with biological processes, causing harm if it enters the gastrointestinal tract. [5][6]
Skin Corrosion/Irritation	H315	Causes skin irritation. [1][2][3][7]	The compound can react with moisture and proteins in the skin, leading to local inflammation, redness, and discomfort. Prolonged contact may lead to more severe dermatitis.
Serious Eye Damage/Irritation	H319	Causes serious eye irritation.[1][2][3][7]	Direct contact with the sensitive tissues of the eye can cause significant irritation, pain, and potential damage. The aldehyde functional group can be particularly reactive with mucous membranes.
Specific Target Organ Toxicity	H335	May cause respiratory irritation.[1][2][3][7]	Inhalation of dust or vapors can irritate the mucous membranes

of the respiratory tract, leading to coughing, shortness of breath, and inflammation.[5]
[7] This is why handling in a ventilated area is critical.

Physical & Chemical Properties

These properties are essential for determining appropriate storage conditions and predicting the substance's behavior during handling and in the event of a spill.

Property	Value	Source
CAS Number	579-72-6	[2][8][9]
Molecular Formula	C ₉ H ₁₁ NO	[8][9][10]
Molecular Weight	149.19 g/mol	[8][9]
Appearance	Clear, light green to yellow liquid	[10]
Boiling Point	115-120 °C (at 5 Torr)	[4][10]
Storage Temperature	2-8°C, under inert atmosphere	[8][10]

Exposure Control & Personal Protective Equipment (PPE)

The primary goal of exposure control is to create a reliable barrier between the researcher and the chemical. The selection of PPE is not arbitrary; it is a scientifically-driven choice based on the specific hazards of the substance.

- **Engineering Controls:** The most effective control measure is to handle the chemical in a controlled environment.

- Chemical Fume Hood: Always handle **2-(Dimethylamino)benzaldehyde** inside a certified chemical fume hood.[8] This is non-negotiable. The hood's constant airflow pulls vapors and fine particulates away from the user's breathing zone, directly mitigating the respiratory irritation hazard (H335).[5][7]
- Personal Protective Equipment (PPE): This is the final line of defense.
 - Eye and Face Protection: Wear chemical safety goggles or a face shield that conforms to OSHA 1910.133 or EN166 standards.[5][11] This is crucial to prevent accidental splashes from causing serious eye irritation (H319).
 - Hand Protection: Wear chemical-resistant gloves, such as nitrile gloves, tested to EN 374 standards.[1][12] Always inspect gloves for tears or pinholes before use. It is critical to understand that gloves provide protection for a limited time. If direct contact occurs, remove, and dispose of the gloves immediately and wash your hands thoroughly.[12]
 - Skin and Body Protection: A standard laboratory coat should be worn and kept fully buttoned.[8] For tasks with a higher risk of splashing, consider an impervious apron. Contaminated clothing must be removed immediately and washed before reuse.[2][13]

Safe Handling and Storage Protocols

Adherence to strict handling and storage protocols is essential for maintaining the chemical's integrity and ensuring a safe laboratory environment.

Handling

- Work Practices: Always wash hands thoroughly with soap and water after handling the chemical, even if gloves were worn.[1][5] Do not eat, drink, or smoke in areas where this chemical is handled or stored.[1][14]
- Preventing Exposure: Avoid breathing dust, fumes, or vapors.[1][2][7] Use practices that minimize the generation of aerosols or dust.[15] When transferring the solid, use a spatula and weigh it in a fume hood to prevent inhalation.
- Grounding: For procedures that may generate static electricity, ensure all equipment is properly grounded to prevent ignition sources.[6]

Storage

- **Temperature and Atmosphere:** Store containers in a cool, dry, and well-ventilated area, specifically between 2-8°C.[8][10] Storing under an inert atmosphere, such as nitrogen, is recommended to prevent degradation.[5]
- **Container Integrity:** Keep the container tightly closed when not in use.[2][5][14] Ensure containers are clearly labeled and stored upright to prevent leaks.[14]
- **Incompatibilities:** Store **2-(Dimethylamino)benzaldehyde** away from strong oxidizing agents.[5][8][11][13] Contact with these substances can lead to vigorous, exothermic reactions, creating a fire or explosion hazard. Also, avoid storing near strong bases.[11]
- **Light Sensitivity:** The compound can be light-sensitive.[5][11] Store in an opaque container or in a dark location to prevent photochemical degradation, which could alter its purity and reactivity.

Emergency & First Aid Procedures

Preparedness is key to mitigating the consequences of an accidental exposure or spill. All personnel must be familiar with these procedures and the location of safety equipment.

First Aid Measures

The immediate response to an exposure can significantly impact the outcome.

- **Eye Contact:** Immediately flush the eyes with copious amounts of running water for at least 15 minutes, holding the eyelids open to ensure the entire surface is rinsed.[2][5][7] Remove contact lenses if present and easy to do.[1][7] Seek immediate medical attention.[7]
- **Skin Contact:** Remove all contaminated clothing immediately.[7] Wash the affected skin area with plenty of soap and water for at least 15 minutes.[5] If skin irritation occurs or persists, seek medical advice.[2][7]
- **Inhalation:** Move the affected person to fresh air at once.[5][7] If breathing is difficult or has stopped, provide artificial respiration.[5][14] Seek immediate medical attention.

- Ingestion: Do NOT induce vomiting.[5][7][13] If the person is conscious, rinse their mouth thoroughly with water and have them drink one or two glasses of water.[5] Never give anything by mouth to an unconscious person.[5][13] Call for immediate medical help.[15]

Accidental Release Measures

A calm and methodical response to a spill is critical to prevent further contamination or injury.

- Minor Spill:
 - Ensure the area is well-ventilated and restrict access.
 - Wearing appropriate PPE (goggles, gloves, lab coat), cover the spill with a non-combustible absorbent material like sand, diatomite, or universal binders.[15]
 - Carefully sweep or scoop the absorbed material into a clearly labeled, sealable container for chemical waste disposal.[5]
 - Clean the spill area thoroughly with soap and water.
- Major Spill:
 - Evacuate the immediate area and alert colleagues.
 - If safe to do so, remove any ignition sources.
 - Contact your institution's environmental health and safety (EHS) department or emergency response team immediately.
 - Do not attempt to clean up a large spill without proper training and equipment.

Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol provides a step-by-step methodology for a common laboratory task, integrating the safety principles discussed above.

Objective: To safely prepare 10 mL of a 10 mM stock solution of **2-(Dimethylamino)benzaldehyde** in DMSO.

Materials:

- **2-(Dimethylamino)benzaldehyde** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Analytical balance
- 15 mL conical tube
- Micropipettes
- Spatula
- Vortex mixer

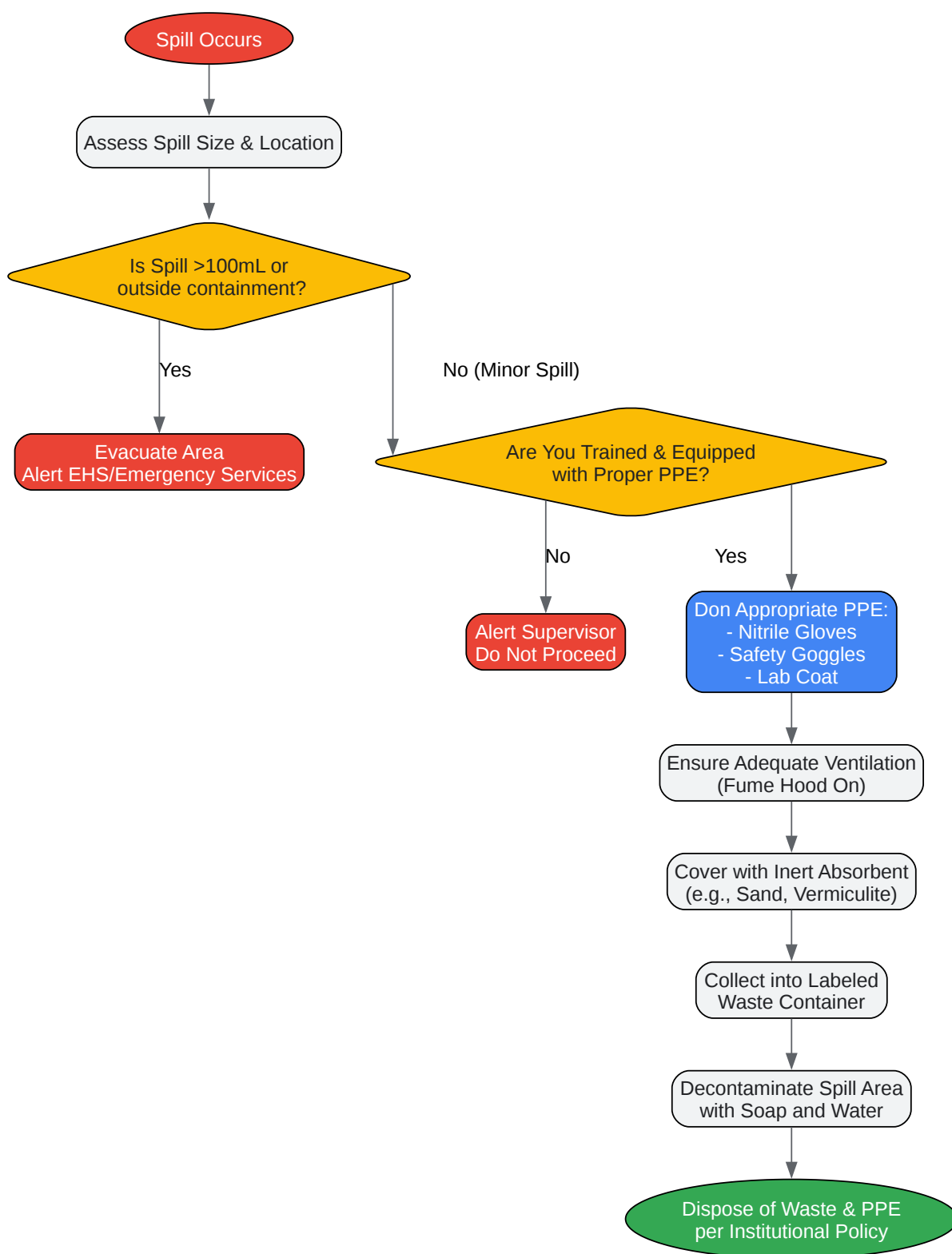
Procedure:

- PPE and Setup: Don a lab coat, nitrile gloves, and chemical safety goggles. Perform all steps within a certified chemical fume hood.
- Calculation: Calculate the required mass of **2-(Dimethylamino)benzaldehyde**. (MW = 149.19 g/mol).
 - $\text{Mass (g)} = 0.010 \text{ L} \times 0.010 \text{ mol/L} \times 149.19 \text{ g/mol} = 0.0149 \text{ g}$ or 14.9 mg.
- Weighing: Place a weigh boat on the analytical balance inside the fume hood and tare it. Carefully use a spatula to weigh out approximately 14.9 mg of the compound. Causality: Weighing the powder in the hood prevents inhalation of fine particles that can cause respiratory irritation.
- Transfer: Carefully transfer the weighed powder into a labeled 15 mL conical tube.
- Solubilization: Using a micropipette, add 10 mL of anhydrous DMSO to the conical tube.

- **Mixing:** Cap the tube securely and vortex until the solid is completely dissolved. The solution should be clear.
- **Storage:** Seal the tube with paraffin film. Store the stock solution at 2-8°C in a dark, clearly labeled container. **Causality:** Storing at the recommended temperature and protecting from light maintains the stability and integrity of the compound in solution.
- **Waste Disposal:** Dispose of the weigh boat, gloves, and any other contaminated disposable materials in the appropriate solid chemical waste container.

Visualization of Spill Response Workflow

The following diagram outlines the logical decision-making process for responding to an accidental spill of **2-(Dimethylamino)benzaldehyde**.



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Caption: Decision workflow for responding to a chemical spill.

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